

# (S)-2-(3-Chlorophenyl)pyrrolidine safety data sheet (SDS)

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## Compound of Interest

Compound Name: (S)-2-(3-Chlorophenyl)pyrrolidine  
CAS No.: 1217643-09-8  
Cat. No.: B2366499

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## Technical Whitepaper: (S)-2-(3-Chlorophenyl)pyrrolidine Safety, Handling, and Strategic Application in Drug Discovery[1] Executive Summary & Chemical Identity[1][2]

(S)-2-(3-Chlorophenyl)pyrrolidine is a chiral secondary amine widely utilized as a pharmacophore in the synthesis of neuroactive agents.[1] Its structural rigidity and specific stereochemistry make it a valuable scaffold for "escaping flatland" in drug design—moving from planar aromatic structures to more complex 3D architectures that improve receptor selectivity.  
[2]

## Core Identification Data

Parameter	Detail
Chemical Name	(S)-2-(3-Chlorophenyl)pyrrolidine
CAS Number (Free Base)	1217643-09-8
CAS Number (HCl Salt)	1360440-58-9
Molecular Formula	C <sub>10</sub> H <sub>12</sub> ClN
Molecular Weight	181.66 g/mol (Free Base)
Stereochemistry	(S)-Enantiomer
Synonyms	(S)-3-Chloro-2-pyrrolidinylbenzene; 2-(3-chlorophenyl)pyrrolidine

## Physicochemical Profile

Understanding the physical state is crucial for determining containment strategies.[2] As a secondary amine, it exhibits basicity and nucleophilicity, driving its reactivity profile.[2]

Property	Value / Observation
Appearance	Light yellow to colorless liquid (Free Base) or White solid (HCl salt)
Purity Grade	Typically ≥95% for research applications
Solubility	Soluble in DMSO, Methanol, DCM; HCl salt soluble in water
Storage Condition	2–8°C (Refrigerate); Hygroscopic (Store under inert atmosphere)
Acidity (pKa)	~9.3 (Predicted for pyrrolidine nitrogen)
LogP	~2.5 (Predicted) – Lipophilic enough for CNS penetration

## Enhanced Safety Data Sheet (SDS)

## Hazard Identification (GHS Classification)

Signal Word:WARNING[2][3]

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1] [2]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation.[2]
STOT - Single Exposure	Category 3	H335: May cause respiratory irritation.[1][2]
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed (Inferred from analogs).[2]

## Emergency Response Protocols

- Inhalation: Move to fresh air immediately. If breathing is difficult, administer oxygen.[2]  
Mechanism: Amine vapors can cause bronchospasm; prompt removal prevents mucosal damage.[2]
- Skin Contact: Wash with soap and water for 15 minutes.[2] Crucial Step: Do not use organic solvents (ethanol/acetone) to clean skin, as they may increase transdermal absorption of the lipophilic amine.[2]
- Eye Contact: Rinse cautiously with water for 15 minutes.[2] Remove contact lenses if present.[2]
- Ingestion: Rinse mouth. Do NOT induce vomiting due to potential aspiration of the corrosive amine.[2]

## Fire-Fighting Measures

- Extinguishing Media: Carbon dioxide (CO<sub>2</sub>), dry chemical powder, or alcohol-resistant foam.  
[2]

- Specific Hazards: Emits toxic fumes under fire conditions: Hydrogen Chloride (HCl), Nitrogen Oxides (NO<sub>x</sub>), and Carbon Monoxide (CO).[2]
- Advice: Firefighters must wear self-contained breathing apparatus (SCBA) to prevent inhalation of HCl gas.[2]

## Safe Handling & Containment Strategy

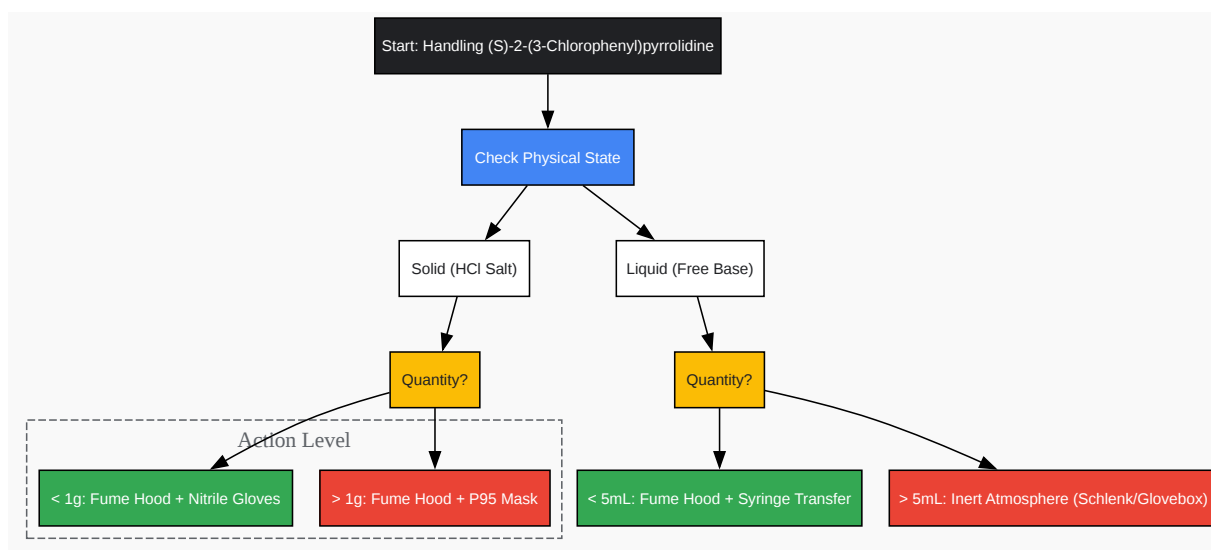
Handling chiral amines requires a balance between protecting the operator and protecting the enantiomeric purity of the substance (preventing racemization or oxidation).[2]

### The "3-Pillar" Handling Protocol[1]

- Atmospheric Control:
  - The secondary amine is prone to oxidation and carbonate formation upon exposure to air/CO<sub>2</sub>.[2]
  - Protocol: Handle within a fume hood for solids; use Schlenk lines or nitrogen-purged gloveboxes for liquid free-base forms to maintain >98% ee (enantiomeric excess).[1][2]
- Personal Protective Equipment (PPE):
  - Gloves: Nitrile rubber (minimum 0.11 mm thickness) is sufficient for splash protection.[2] For prolonged immersion/cleaning, use laminate (Silver Shield) gloves.[2]
  - Respiratory: If handling >500mg of powder outside a glovebox, use a P95/P100 dust mask or half-face respirator with organic vapor cartridges.[1][2]
- Waste Disposal:
  - Segregate as Halogenated Organic Waste.[2] Do not mix with strong acids (exothermic reaction) or strong oxidizers.[2]

## Visualization: Safety Decision Logic

The following diagram outlines the decision process for selecting the appropriate containment level based on the physical state and quantity of the material.



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Caption: Decision matrix for containment and PPE selection based on physical form and scale.

## Application in Drug Discovery[2][6]

### Strategic Value: Scaffold Hopping

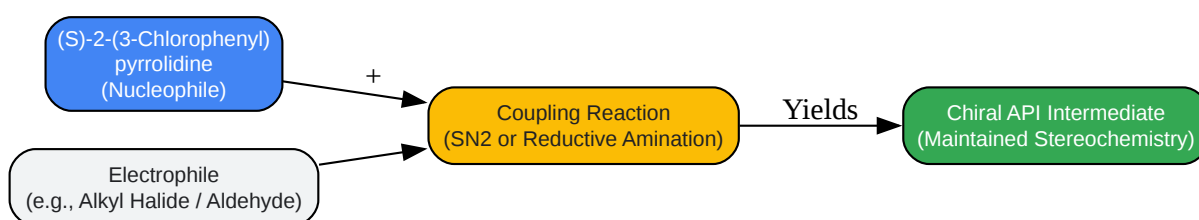
**(S)-2-(3-Chlorophenyl)pyrrolidine** is not just a reagent; it is a privileged scaffold.[1][2] In medicinal chemistry, the pyrrolidine ring restricts the conformational flexibility of the amine, potentially locking the molecule into a bioactive conformation that linear amines (like phenethylamines) cannot achieve.[2]

- Target Classes: Serotonin/Norepinephrine Reuptake Inhibitors (SNRIs), NMDA receptor antagonists, and Nicotinic Acetylcholine Receptor (nAChR) modulators.[2]

- Chirality: The (S)-configuration is often critical.[2] For many pyrrolidine-based drugs, one enantiomer exhibits therapeutic activity while the other may be inactive or toxic.[1][2] Using the pre-formed (S)-enantiomer eliminates the need for costly chiral resolution later in the synthesis.[2]

## Synthesis Workflow

The compound typically serves as the nucleophilic core in SN2 or reductive amination reactions.[2]



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Caption: Typical synthetic utility preserving the chiral center.

## References

- AChemBlock. (2026).[2][3] **(S)-2-(3-chlorophenyl)pyrrolidine** Product Analysis and CAS Verification. Retrieved from
- National Center for Biotechnology Information. (2026). PubChem Compound Summary for Pyrrolidine Derivatives. Retrieved from
- Sigma-Aldrich. (2025).[2] Safety Data Sheet for Substituted Pyrrolidines. Retrieved from
- Reagentia. (2026).[2][3] Chemical Catalog: **(S)-2-(3-chlorophenyl)pyrrolidine** hydrochloride. Retrieved from
- Chem-Impex. (2026).[2] 2-(3-Chlorophenyl)pyrrolidine Applications in Neuroscience. Retrieved from

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## Sources

- [1. chemsynthesis.com \[chemsynthesis.com\]](https://chemsynthesis.com)
- [2. Pyrrolidine | C4H9N | CID 31268 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [3. \(S\)-2-\(3-chlorophenyl\)pyrrolidine 95% | CAS: 1217643-09-8 | AChemBlock \[achemblock.com\]](https://www.achemblock.com)
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